

2,4-Dichloro-5-fluorobenzoyl chloride CAS number

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Compound of Interest

Compound Name:	2,4-Dichloro-5-fluorobenzoyl chloride
Cat. No.:	B1301201

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An In-depth Technical Guide to **2,4-Dichloro-5-fluorobenzoyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4-Dichloro-5-fluorobenzoyl chloride** (CAS No: 86393-34-2), a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.

Chemical and Physical Properties

2,4-Dichloro-5-fluorobenzoyl chloride is a halogenated aromatic compound.^[1] It is a colorless to pale yellow liquid with a pungent odor.^{[1][2]} The presence of chlorine and fluorine atoms on the benzene ring, combined with the reactive acyl chloride group, makes it a versatile building block in organic synthesis.^[2]

Table 1: Chemical Identification and Properties

Property	Value
CAS Number	86393-34-2
Molecular Formula	C ₇ H ₂ Cl ₃ FO
Molecular Weight	227.44 g/mol [3]
IUPAC Name	2,4-dichloro-5-fluorobenzoyl chloride
Synonyms	Benzoyl chloride, 2,4-dichloro-5-fluoro-[2]
Canonical SMILES	C1=C(C(=CC(=C1F)Cl)Cl)C(=O)Cl[4]
InChI Key	RPZXUSJCSDQNTE-UHFFFAOYSA-N[2]

Table 2: Physical and Spectroscopic Data

Property	Value
Appearance	Colorless to light yellow clear liquid[5]
Boiling Point	143-144 °C at 35 mmHg[6]
Density	1.568 g/mL at 25 °C[6]
Refractive Index	n _{20/D} 1.572[4][6]
Purity	>98.0% (GC)[5]

Applications in Drug Development and Other Industries

2,4-Dichloro-5-fluorobenzoyl chloride is a crucial raw material in the production of a range of biologically active molecules.

- Pharmaceuticals: It serves as a major starting material for the synthesis of third-generation quinolone antibiotics, such as ciprofloxacin.[6] It is also a key intermediate for antipsychotic drugs, including trifluoperidol, trifluperidol, and penfluridol.[6][7]

- Agrochemicals: This compound is utilized in the manufacturing of pesticides, including insecticides and ovicides.[6][8]
- Other Applications: It is also used in the identification of plastics and resins.[6][8]

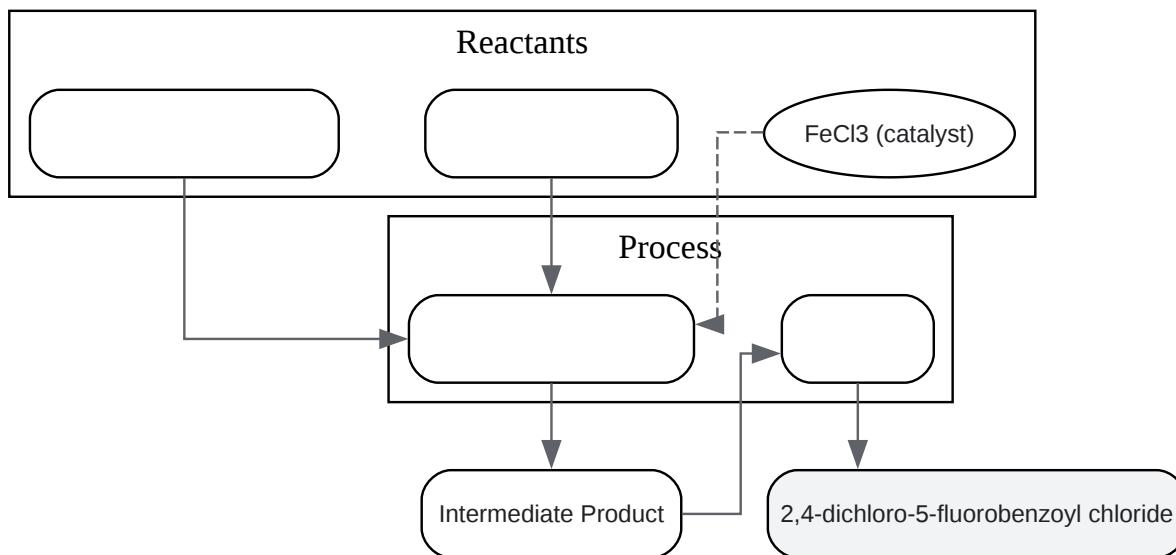
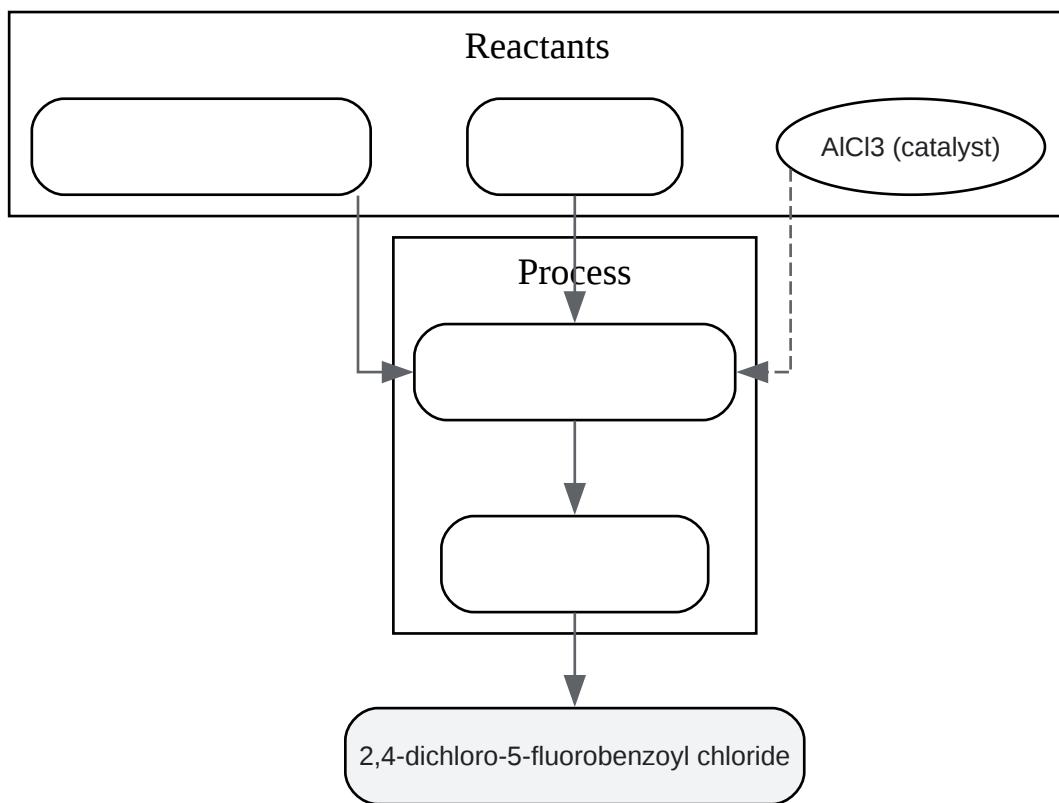
Experimental Protocols: Synthesis of 2,4-Dichloro-5-fluorobenzoyl chloride

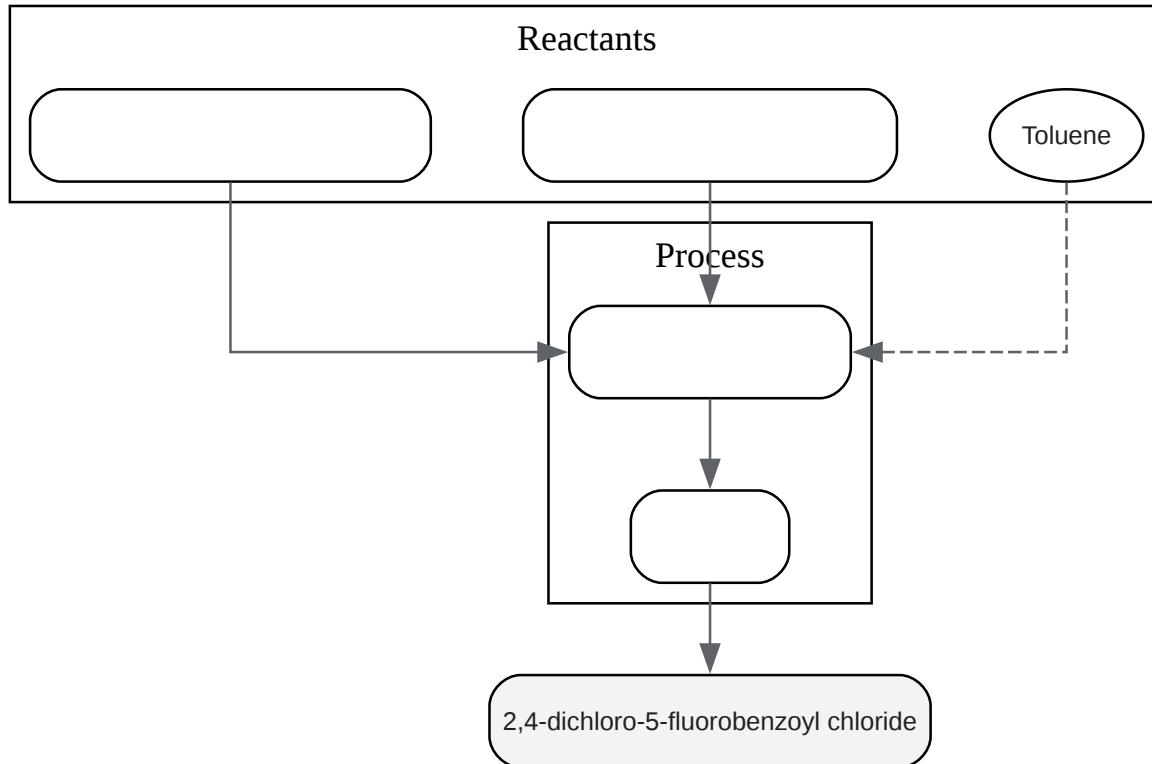
Several synthetic routes have been developed for the preparation of **2,4-dichloro-5-fluorobenzoyl chloride**, often starting from 2,4-dichlorofluorobenzene.

Synthesis from 2,4-dichlorofluorobenzene and Oxalyl Chloride

This method involves the Friedel-Crafts acylation of 2,4-dichlorofluorobenzene with oxalyl chloride using aluminum chloride (AlCl_3) as a catalyst. The reaction is typically carried out at a controlled temperature, followed by vacuum distillation to purify the product. This process is noted for its high yield (up to 98%) and suitability for industrial production.[7]

Experimental Workflow:





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